

Spectroscopic and Synthetic Profile of 5-Amino-2-methylbenzenesulfonamide: A Technical Guide

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Compound of Interest

Compound Name: 5-Amino-2-methylbenzenesulfonamide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the spectroscopic and synthetic data for **5-Amino-2-methylbenzenesulfonamide** (CAS No: 6973-09-7), a key intermediate in the synthesis of various pharmaceutical compounds. This document compiles available experimental data and predicted spectroscopic information to serve as a comprehensive resource for laboratory and research applications.

Chemical and Physical Properties

5-Amino-2-methylbenzenesulfonamide is a stable, solid organic compound. A summary of its key physical and chemical properties is presented in Table 1.

Property	Value	Reference
Molecular Formula	C ₇ H ₁₀ N ₂ O ₂ S	[1][2]
Molecular Weight	186.23 g/mol	[1][2]
Melting Point	163-164 °C	[3]
Appearance	White to light yellow or light orange powder/crystal	[3]
IUPAC Name	5-amino-2-methylbenzenesulfonamide	[2]
InChI Key	KTPBKMYOIFHJMI-UHFFFAOYSA-N	[2]
SMILES	<chem>CC1=C(C=C(C=C1)N)S(=O)(=O)N</chem>	[2]

Synthesis Protocol

A reliable method for the synthesis of **5-Amino-2-methylbenzenesulfonamide** has been reported, involving a two-step process starting from N-acetylamino-2-toluenesulfonyl chloride.

[4]

Experimental Protocol

Step 1: Ammonolysis of N-acetylamino-2-toluenesulfonyl chloride

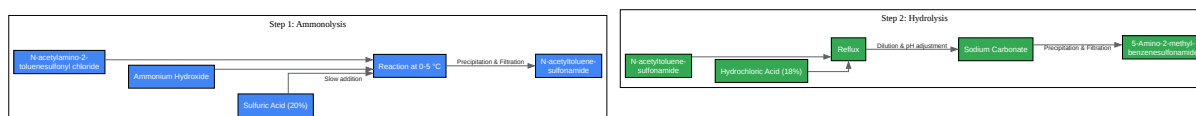
- To 10.7 g of N-acetylamino-2-toluenesulfonyl chloride, add 25 ml of ammonium hydroxide.
- Cool the mixture and slowly add 10 ml of a 20% sulfuric acid solution.
- Maintain the reaction temperature at 273–278 K for 5 minutes.
- Collect the resulting sulfonamide precipitate, wash with ice water, and dry to obtain a crystalline crude solid. The reported yield for this step is 67%.[4]

Step 2: Hydrolysis of N-acetyltoluenesulfonamide

- To 5.6 g of the N-acetyltoluenesulfonamide obtained in the previous step, add 15 ml of 18% hydrochloric acid.
- Reflux the mixture for 20 minutes.
- Dilute the resulting solution with an equal volume of water.
- Adjust the pH to 8 using sodium carbonate.
- Cool the solution to induce precipitation.
- Collect the precipitate and wash it with ice water to yield **5-Amino-2-methylbenzenesulfonamide**. The reported yield for this step is 3.9 g.[4]

Crystals suitable for X-ray analysis can be obtained by slow evaporation from an ethanol solution.[4]

Synthesis Workflow Diagram



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Caption: Synthesis workflow for **5-Amino-2-methylbenzenesulfonamide**.

Spectroscopic Data

While experimental spectra are not readily available in public databases, predicted spectroscopic data provides valuable information for the characterization of **5-Amino-2-methylbenzenesulfonamide**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Predicted ^1H NMR Data

Chemical Shift (ppm)	Multiplicity	Assignment
~7.6	d	Ar-H
~7.2	d	Ar-H
~6.8	dd	Ar-H
~4.0	s (br)	-NH ₂
~2.4	s	-CH ₃
~7.0	s (br)	-SO ₂ NH ₂

Predicted ^{13}C NMR Data

Chemical Shift (ppm)	Assignment
~148	Ar-C-NH ₂
~138	Ar-C-SO ₂
~132	Ar-C
~125	Ar-C
~120	Ar-C
~115	Ar-C
~20	-CH ₃

Infrared (IR) Spectroscopy

Predicted IR Absorption Bands

Wavenumber (cm ⁻¹)	Intensity	Assignment
3400-3200	Medium	N-H stretch (amine and sulfonamide)
3100-3000	Weak	Aromatic C-H stretch
2950-2850	Weak	Aliphatic C-H stretch
1620-1580	Medium	N-H bend (amine)
1500-1400	Strong	Aromatic C=C stretch
1350-1300	Strong	Asymmetric SO ₂ stretch
1170-1150	Strong	Symmetric SO ₂ stretch

Mass Spectrometry (MS)

The predicted monoisotopic mass of **5-Amino-2-methylbenzenesulfonamide** is 186.0463 Da. [2] The mass spectrum would be expected to show the molecular ion peak (M⁺) at m/z 186. Key fragmentation patterns would likely involve the loss of SO₂ (64 Da) and NH₂ (16 Da).

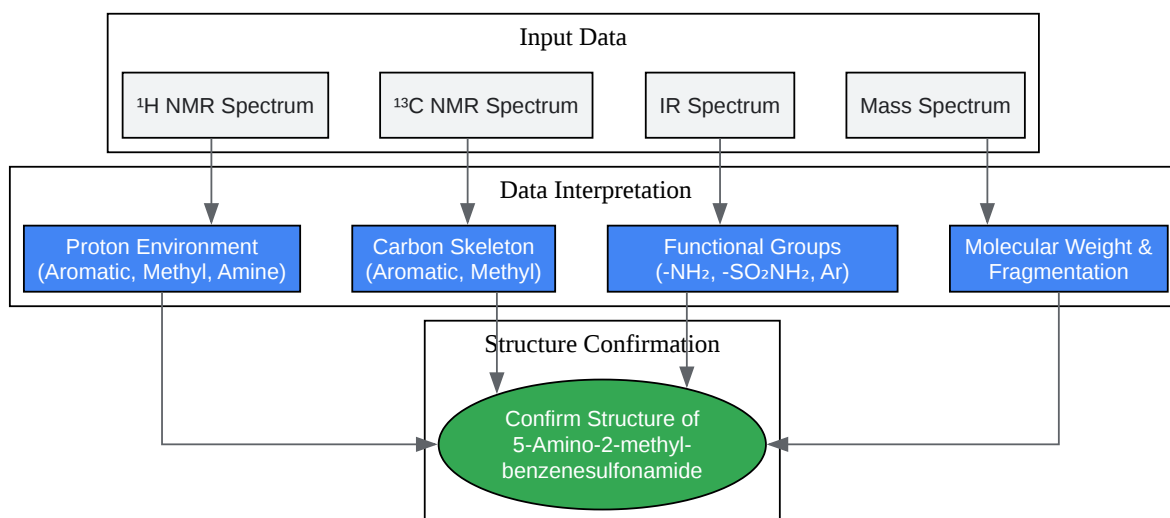
Crystallographic Data

The crystal structure of **5-Amino-2-methylbenzenesulfonamide** has been determined by X-ray diffraction.[4] The compound crystallizes in the orthorhombic space group Iba2.

Crystal Data Parameter	Value
Formula	C ₇ H ₁₀ N ₂ O ₂ S
Molecular Weight	186.23
Crystal System	Orthorhombic
Space Group	Iba2
a (Å)	10.679(2)
b (Å)	22.431(5)
c (Å)	7.1980(14)
V (Å ³)	1724.2(6)
Z	8

Spectroscopic Data Analysis Workflow

The following diagram illustrates a logical workflow for the analysis and confirmation of the structure of **5-Amino-2-methylbenzenesulfonamide** using the spectroscopic data presented.



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